

Analytical methods for 2-(benzylamino)quinazoline characterization

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Compound of Interest

Compound Name: 2-(Benzylamino)quinazoline

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An Application Note on the Comprehensive Analytical Characterization of 2-(benzylamino)quinazoline

Abstract

This document provides a detailed guide for the analytical characterization of 2-(benzylamino)quinazoline, a key heterocyclic compound with significant potential in medicinal chemistry and drug development.[1][2][3] The protocols herein are designed for researchers, quality control analysts, and drug development professionals, offering a multi-technique approach to ensure identity, purity, and structural integrity. We will detail methodologies including High-Performance Liquid Chromatography (HPLC) for purity assessment, Mass Spectrometry (MS) for molecular weight confirmation, and Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy for definitive structural elucidation. The causality behind experimental choices is explained to provide a deeper understanding of the analytical workflow.

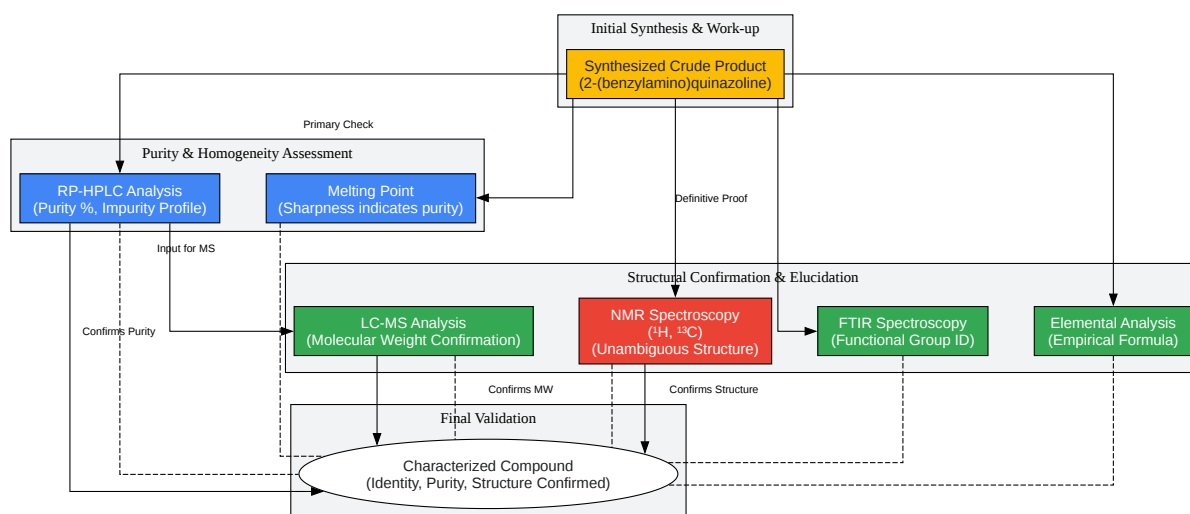
Introduction: The Quinazoline Scaffold and the Need for Rigorous Analysis

The quinazoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.[1][2][4] **2-(benzylamino)quinazoline** serves as a crucial intermediate and a pharmacologically relevant molecule in its own right. The journey from synthesis to a potential therapeutic application is underpinned by rigorous analytical characterization. This process is not merely a procedural step; it is the foundation of chemical integrity, ensuring that the biological and toxicological data generated are attributable to the correct molecular entity.

This guide moves beyond a simple listing of procedures. It aims to provide a logical, integrated workflow, explaining why specific techniques are chosen and how their results are synergistically interpreted to build a complete, validated profile of the compound.

Integrated Analytical Workflow

A comprehensive characterization of a synthesized compound like **2-(benzylamino)quinazoline** is not a linear process but an integrated system where different techniques validate each other. The workflow ensures that both the purity and the chemical identity are confirmed with a high degree of confidence.



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Caption: Integrated workflow for the characterization of **2-(benzylamino)quinazoline**.

Chromatographic Analysis for Purity: High-Performance Liquid Chromatography (HPLC)

Principle & Rationale: Reverse-Phase HPLC (RP-HPLC) is the gold standard for determining the purity of small organic molecules. It separates compounds based on their hydrophobicity.

For **2-(benzylamino)quinazoline**, a C18 column is an excellent starting point due to its versatility in retaining aromatic compounds. A gradient elution is employed to ensure that both the main compound and any potential impurities (which may have significantly different polarities) are eluted as sharp peaks within a reasonable timeframe. UV detection is selected based on the strong chromophore of the quinazoline ring system.

Protocol 3.1: RP-HPLC Method for Purity Assessment

- Instrumentation: A standard HPLC system with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Sample Preparation:
 - Accurately weigh approximately 1 mg of **2-(benzylamino)quinazoline**.
 - Dissolve in 1 mL of a 50:50 mixture of Acetonitrile:Water to create a 1 mg/mL stock solution.
 - Filter the solution through a 0.22 µm syringe filter into an HPLC vial.
- Chromatographic Conditions: The following conditions provide a robust starting point for analysis.[\[5\]](#)[\[6\]](#)

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard reverse-phase column for retaining aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides protons for better peak shape and MS compatibility.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for eluting the compound.
Gradient Elution	10% B to 95% B over 15 min	Ensures elution of a wide range of potential impurities.
Flow Rate	1.0 mL/min	Standard analytical flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Ensures reproducible retention times.
Injection Volume	5 µL	A small volume prevents peak distortion.
UV Detection	254 nm	Quinazolines exhibit strong absorbance at this wavelength.

- **System Suitability:** Before sample analysis, perform at least five replicate injections of the sample. The Relative Standard Deviation (RSD) for the peak area and retention time should be less than 2.0%.
- **Data Analysis:**
 - Integrate all peaks in the chromatogram.
 - Calculate the purity of the main peak using the area percent method: $\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) * 100$.

Spectroscopic Characterization for Structural Integrity

Mass Spectrometry (MS) for Molecular Weight Verification

Principle & Rationale: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique ideal for confirming the molecular weight of polar and semi-polar molecules. Given the presence of basic nitrogen atoms, **2-(benzylamino)quinazoline** is readily protonated in the positive ion mode (ESI+), yielding a prominent protonated molecular ion $[M+H]^+$. This provides a direct and accurate confirmation of the compound's molecular formula. Tandem MS (MS/MS) can be used to study fragmentation patterns, offering further structural confirmation.^[7]

Protocol 4.1.1: LC-MS Analysis

- **Instrumentation:** An HPLC system coupled to a mass spectrometer (e.g., Q-TOF or Triple Quadrupole) with an ESI source.
- **LC Method:** The HPLC method described in Protocol 3.1 is suitable for LC-MS analysis as it uses a volatile buffer (formic acid).^[8]
- **MS Parameters:**

Parameter	Recommended Setting	Rationale
Ionization Mode	ESI Positive (ESI+)	The basic nitrogens are easily protonated.
Mass Range	m/z 50 - 500	Covers the expected molecular ion and potential fragments.
Capillary Voltage	3.5 kV	Standard voltage for stable spray generation.
Source Temperature	120 °C	Assists in desolvation.
Desolvation Gas	Nitrogen, Flow: 600 L/hr	Removes solvent from the ionized droplets.

- Expected Results:
 - Molecular Formula: $C_{15}H_{13}N_3$
 - Exact Mass: 235.1110
 - Expected Ion: $[M+H]^+$ at m/z 236.1182
 - Interpretation: The observation of a high-resolution mass peak corresponding to the calculated m/z of the protonated molecule provides strong evidence for the compound's identity.

Nuclear Magnetic Resonance (NMR) for Unambiguous Structural Elucidation

Principle & Rationale: NMR spectroscopy is the most powerful technique for the unambiguous determination of molecular structure. 1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR identifies all unique carbon atoms in the molecule. Together, they allow for a complete assignment of the molecular skeleton.^[9]

Protocol 4.2.1: NMR Sample Preparation and Acquisition

- Sample Preparation:
 - Dissolve 5-10 mg of **2-(benzylamino)quinazoline** in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or $DMSO-d_6$).^{[10][11]}
 - Transfer the solution to a clean, dry NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).^{[8][12]}
- Data Acquisition:
 - Acquire a standard 1H NMR spectrum.
 - Acquire a proton-decoupled ^{13}C NMR spectrum.

- (Optional but recommended) Acquire 2D NMR spectra (e.g., COSY, HSQC) to confirm assignments.
- Representative Spectral Data: The following table provides predicted chemical shifts (δ) for **2-(benzylamino)quinazoline**. Actual values may vary slightly based on solvent and concentration.[\[12\]](#)[\[13\]](#)

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (100 MHz, CDCl ₃)
δ 9.3 (s, 1H, Quinazoline-H4)	δ 161.0 (Quinazoline-C2)
δ 7.8-7.2 (m, 9H, Ar-H)	δ 160.5 (Quinazoline-C8a)
δ 5.5 (br s, 1H, NH)	δ 150.8 (Quinazoline-C4)
δ 4.8 (d, 2H, CH ₂)	δ 138.0 - 120.0 (Aromatic C & CH)
δ 47.0 (CH ₂)	

Infrared (IR) Spectroscopy for Functional Group Identification

Principle & Rationale: IR spectroscopy measures the vibrations of bonds within a molecule. It is a rapid and simple method to confirm the presence of key functional groups, providing complementary evidence to the overall structure. For **2-(benzylamino)quinazoline**, IR can confirm the presence of the N-H bond, aromatic C-H bonds, and the C=N bonds of the quinazoline ring.

Protocol 4.3.1: FTIR Analysis (KBr Pellet Method)

- Sample Preparation:
 - Grind a small amount (~1 mg) of the sample with ~100 mg of dry KBr powder using an agate mortar and pestle.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder and record the sample spectrum from 4000 to 400 cm^{-1} .
- Expected Characteristic Peaks:

Wavenumber (cm^{-1})	Vibration	Functional Group
~3400 cm^{-1}	N-H Stretch	Secondary Amine
3100-3000 cm^{-1}	C-H Stretch	Aromatic
~1620 cm^{-1}	C=N Stretch	Quinazoline Ring
~1580 cm^{-1}	C=C Stretch	Aromatic Ring

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